

Optimizing temperature and pressure conditions for reactions in N,N'-Dimethyltrimethyleneurea

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Compound of Interest

Compound Name: *N,N'*-Dimethyltrimethyleneurea

Cat. No.: B108851

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Technical Support Center: Optimizing Reactions in N,N'-Dimethylurea (DMU)

Disclaimer: The following information pertains to N,N'-Dimethylurea (DMU, CAS 96-31-1), as extensive literature on optimizing reaction conditions specifically in **N,N'**-

Dimethyltrimethyleneurea was not readily available. It is presumed that the user may have been referring to the more common N,N'-Dimethylurea.

This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing temperature and pressure conditions for chemical reactions involving N,N'-Dimethylurea (DMU).

Frequently Asked Questions (FAQs)

Q1: What are the key physical properties of N,N'-Dimethylurea (DMU) to consider when planning a reaction?

A1: Understanding the physical properties of DMU is crucial for defining the operational temperature and pressure ranges for a reaction. DMU is a colorless, crystalline solid under standard conditions. Key properties are summarized in the table below.

Q2: In what temperature range can DMU be used as a solvent or reactant?

A2: DMU has a melting point of approximately 101-106 °C and a boiling point of 268-270 °C.[1][2][3] Therefore, it can be used as a liquid solvent or reactant at temperatures between its melting and boiling points at atmospheric pressure. It is stable under normal temperatures and pressures.[1][2]

Q3: Are there any known safety concerns when heating DMU?

A3: DMU is stable under normal conditions.[1][2] However, like any chemical, heating it to high temperatures, especially under pressure, should be done with caution. The autoignition temperature is 400 °C.[1][4] It is important to consult the Safety Data Sheet (SDS) for detailed safety information.

Q4: Can pressure be applied to reactions involving DMU?

A4: Yes, applying pressure can be beneficial for certain reactions, for instance, to increase the concentration of gaseous reactants or to elevate the boiling point of a solvent system. While specific high-pressure reaction data for DMU as a solvent is limited in the provided results, general principles of pressure optimization can be applied.

Troubleshooting Guide

Issue 1: Low or No Product Yield

Possible Cause	Troubleshooting Step
Insufficient Reaction Temperature	The reaction may have a high activation energy. Gradually increase the reaction temperature in increments (e.g., 10-20 °C) while monitoring the reaction progress. Ensure the temperature remains well below the decomposition temperature of reactants and products.
Reaction Temperature is Too High	Reactants, products, or DMU itself may be decomposing. The thermal decomposition of urea-related compounds can begin at temperatures above 200°C. ^{[5][6]} Try lowering the reaction temperature. If a high temperature is necessary, consider reducing the reaction time.
Inadequate Mixing	If the reaction mixture is heterogeneous, poor mixing can limit the reaction rate. Ensure efficient stirring, especially when working with solid DMU at the start of the reaction.
Incorrect Pressure (for gas-phase reactants)	The partial pressure of a gaseous reactant may be too low. Increase the system pressure to enhance the concentration of the gas in the liquid phase. Conversely, excessively high pressure could favor side reactions.

Issue 2: Formation of Side Products

Possible Cause	Troubleshooting Step
High Reaction Temperature	Elevated temperatures can provide enough energy to overcome the activation barriers of undesired reaction pathways. ^[7] Lowering the temperature may increase the selectivity towards the desired product.
Prolonged Reaction Time	The desired product might be undergoing further reactions or degradation over time. Optimize the reaction time by taking aliquots at different intervals to determine the point of maximum product yield before significant side product formation occurs.
Thermal Decomposition of DMU	Although stable under normal conditions, prolonged heating at high temperatures could lead to the decomposition of DMU, which might react with other components in the mixture. ^[5] Consider using a lower boiling point co-solvent to reduce the required temperature.

Quantitative Data

Table 1: Physical and Chemical Properties of N,N'-Dimethylurea (DMU)

Property	Value
CAS Number	96-31-1
Molecular Formula	C ₃ H ₈ N ₂ O
Molecular Weight	88.11 g/mol
Appearance	Colorless crystals or flakes
Melting Point	101-106 °C[1][2][3]
Boiling Point	268-270 °C[1][2][3]
Density	1.14 g/cm ³ at 20 °C[1]
Flash Point	> 157 °C[1]
Autoignition Temperature	400 °C[1][4]
Solubility	Soluble in water, ethanol, acetone, benzene, and ethyl acetate; insoluble in ether and gasoline.[1]
Stability	Stable under normal temperatures and pressures.[1][2]

Table 2: Exemplary Reaction Conditions Involving N,N'-Dimethylurea (DMU)

Reaction	Reactants	Solvent	Temperature	Pressure	Yield
Nitration to N,N'-dimethyl-N,N'-dinitrourea	N,N'-Dimethylurea, Mixed Acid (Nitric and Sulfuric)	Methylene chloride, Chloroform, 1,2-dichloroethane, or 1,1,2-trichloroethane	-5 °C to 0 °C (preferred)[8] [9]	Atmospheric	-
Synthesis of N'-phenethyl-N,N-dimethylurea	Phenethylamine, Dimethylcarbamoyl chloride	Dichloromethane	Reflux	Atmospheric	97%
Lithiation of N'-phenethyl-N,N-dimethylurea	N'-phenethyl-N,N-dimethylurea, t-BuLi	Anhydrous THF	-78 °C	Atmospheric	-
Carbomethoxylation of Diphenylamine	Diphenylamine, Dimethyl carbonate	-	130 °C	-	80%

Experimental Protocols

Protocol 1: Nitration of N,N'-Dimethylurea

This protocol is adapted from the synthesis of N,N'-dimethyl-N,N'-dinitrourea.[8][9]

Materials:

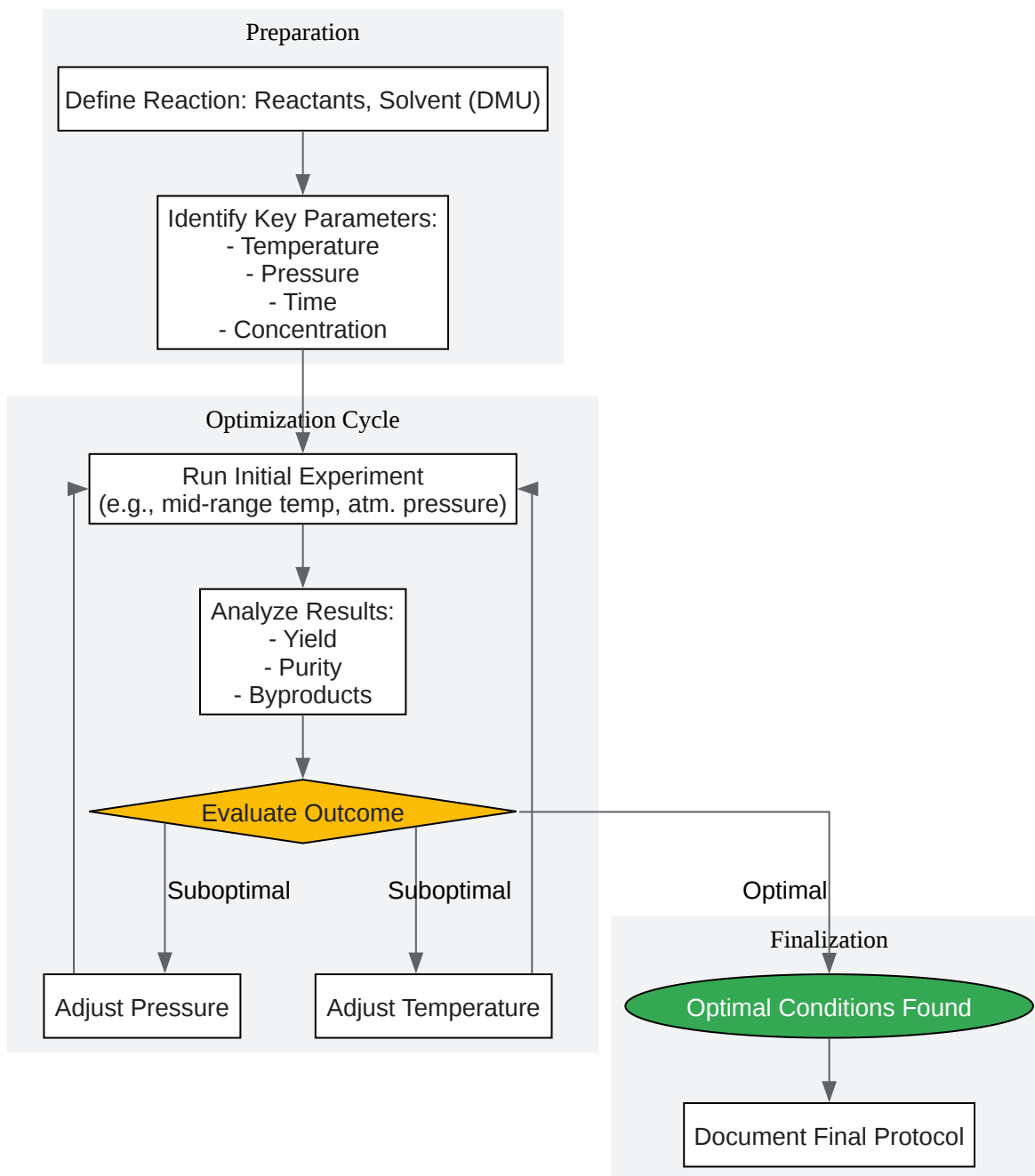
- N,N'-Dimethylurea (DMU)
- Methylene chloride (or other suitable halogenated solvent)

- Mixed acid (e.g., a mixture of nitric acid and sulfuric acid)
- Ice
- 5% Sodium carbonate solution

Procedure:

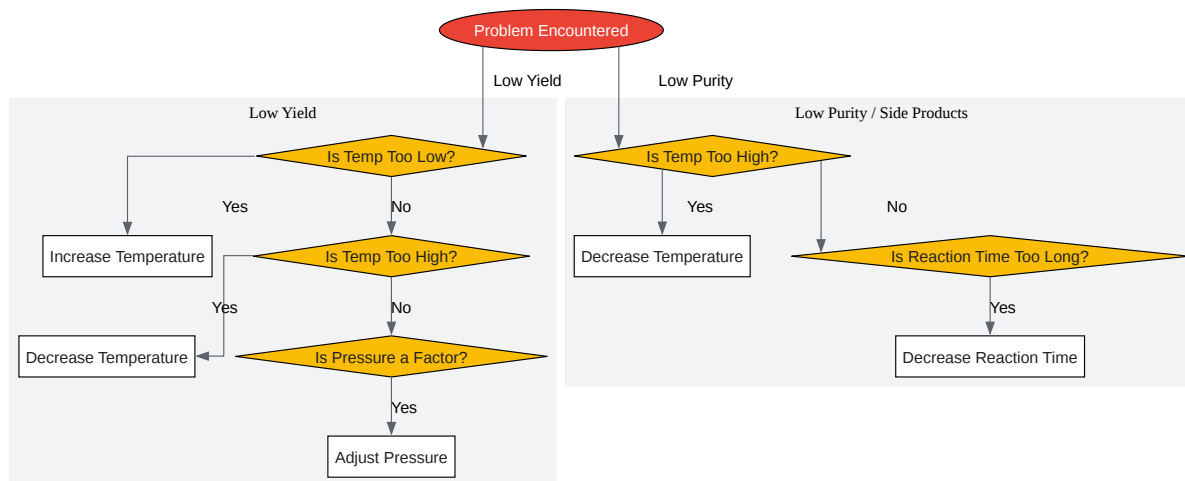
- Dissolve N,N'-Dimethylurea in methylene chloride.
- In a separate reaction vessel equipped with external cooling, cool the mixed acid to a temperature range of -5 °C to 0 °C.
- Slowly add the DMU solution to the cooled mixed acid while maintaining the reaction temperature between -5 °C and 0 °C through controlled addition and external cooling.
- After the addition is complete, continue to stir the reaction mixture for a specified duration to ensure complete nitration.
- Quench the reaction by pouring the mixture into ice water.
- Separate the organic layer containing the product.
- Extract the aqueous layer with additional methylene chloride to recover more product.
- Combine the organic extracts and wash with a 5% sodium carbonate solution to neutralize any remaining acid, followed by washing with water.
- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and remove the solvent under reduced pressure to obtain the crude product.

Visualizations



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Caption: Experimental workflow for optimizing temperature and pressure in DMU.



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Caption: Troubleshooting logic for common reaction issues in DMU.

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